

Spectroscopic Profile of 3-Ethylbenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethylbenzonitrile

Cat. No.: B1329685

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Ethylbenzonitrile** (CAS No. 34136-57-7), a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. The data presented herein, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), offers critical insights for researchers, scientists, and professionals in drug development and materials science.

Summary of Spectroscopic Data

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **3-Ethylbenzonitrile**.

Table 1: ^1H NMR Spectroscopic Data (400 MHz, CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Assignment
7.48 - 7.40	m	2H	-	Ar-H
7.35	t	1H	7.6	Ar-H
7.27	d	1H	7.6	Ar-H
2.70	q	2H	7.6	-CH ₂ -
1.25	t	3H	7.6	-CH ₃

Table 2: ¹³C NMR Spectroscopic Data (100 MHz, CDCl₃)

Chemical Shift (δ) ppm	Assignment
146.5	Ar-C
132.5	Ar-C
131.0	Ar-C
129.2	Ar-C
129.0	Ar-C
118.8	-C≡N
112.5	Ar-C
29.2	-CH ₂ -
15.2	-CH ₃

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Interpretation
2228	C≡N stretch
2971, 2935, 2876	C-H stretch (alkyl)
3068	C-H stretch (aromatic)
1606, 1583	C=C stretch (aromatic)

Table 4: Mass Spectrometry (MS) Data

m/z	Interpretation
131	[M] ⁺ (Molecular Ion)
116	[M-CH ₃] ⁺

Experimental Protocols

The acquisition of the presented spectroscopic data followed standard laboratory procedures.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra were recorded on a 400 MHz spectrometer. The solvent used was chloroform-d (CDCl₃), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

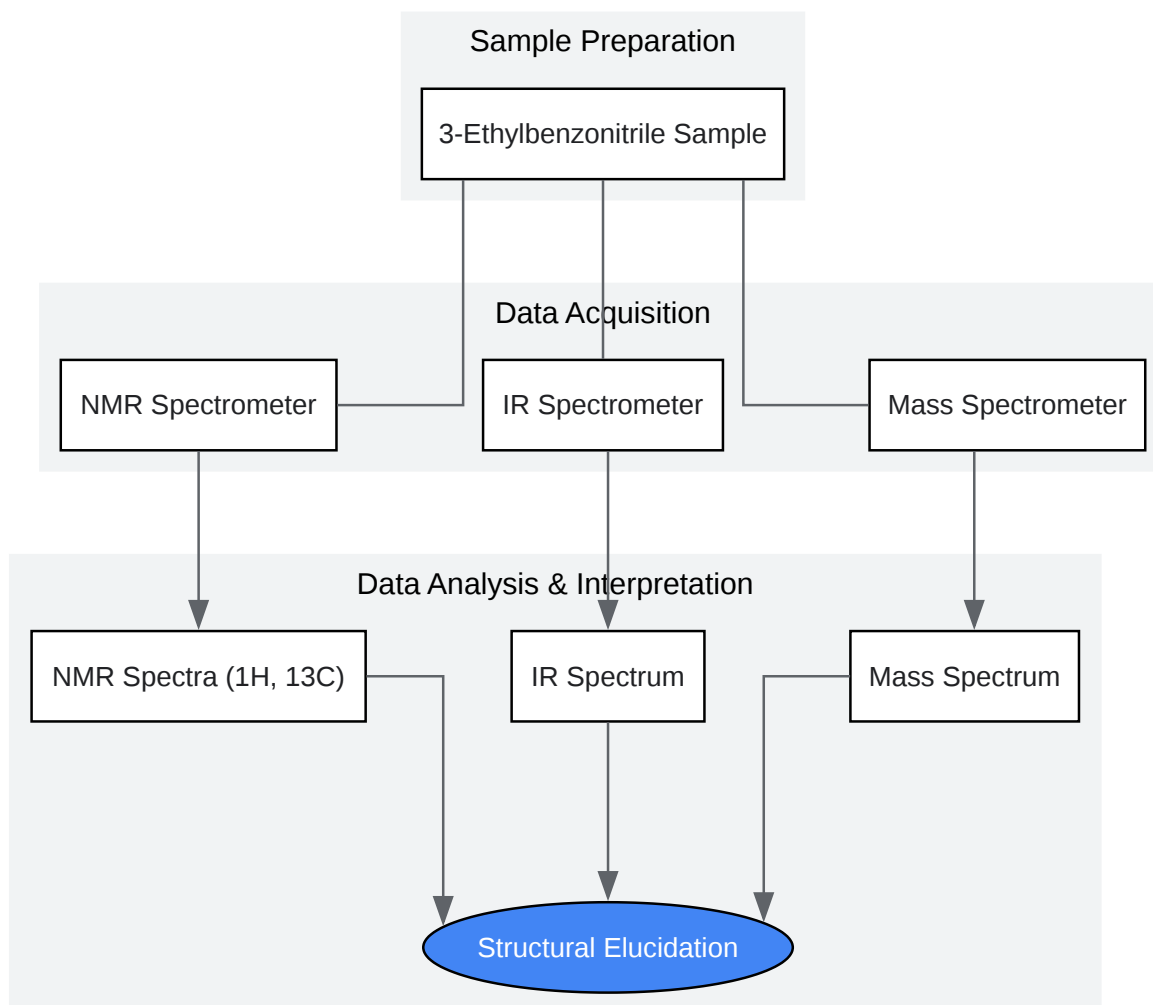
Infrared (IR) Spectroscopy: The IR spectrum was obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample was analyzed as a neat liquid film.

Mass Spectrometry (MS): Mass spectral data was acquired using an electron ionization (EI) mass spectrometer. The data is presented as a mass-to-charge ratio (m/z).

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for obtaining and analyzing the spectroscopic data of a chemical compound like **3-Ethylbenzonitrile**.

General Workflow for Spectroscopic Analysis



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Caption: A diagram illustrating the workflow from sample preparation to spectroscopic data acquisition and structural elucidation.

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